

Application Note & Protocol: Preparation of (R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride Solutions

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Compound of Interest

Compound Name: (R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride

Cat. No.: B1395925

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Abstract & Introduction

(R)-(+)-3-(Dimethylamino)pyrrolidine is a vital chiral building block in modern medicinal chemistry and drug discovery. Its saturated, non-planar pyrrolidine ring allows for a thorough exploration of three-dimensional pharmacophore space, a critical factor in designing selective and potent therapeutic agents.^[1] The pyrrolidine scaffold is a privileged structure found in numerous FDA-approved drugs and natural products, prized for its ability to introduce stereochemistry and influence physicochemical properties such as solubility.^[1]

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation, handling, and storage of solutions of **(R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride**. As the dihydrochloride salt, this compound offers improved handling and stability compared to its free-base form. Adherence to this protocol is intended to ensure the accurate and safe preparation of solutions for use in chemical synthesis and biological assays.

Physicochemical & Safety Data

A thorough understanding of the compound's properties is essential for its safe and effective use.

Compound Properties

The key physicochemical properties of **(R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride** (CAS: 864448-61-3) are summarized below.

Property	Value	Source(s)
CAS Number	864448-61-3	[2] [3]
Molecular Formula	C ₆ H ₁₆ Cl ₂ N ₂	[3] [4]
Molecular Weight	187.11 g/mol	[3] [4]
Appearance	White to off-white solid	[3] [4]
Melting Point	194-197 °C	[3] [4]
Key Synonyms	(R)-N,N-dimethylpyrrolidin-3-amine dihydrochloride; (3R)-(+)-3-(Dimethylamino)pyrrolidine 2HCl	[3]
Stability	Hygroscopic (sensitive to moisture)	[3] [4]

Safety & Handling

(R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride requires careful handling to minimize exposure and ensure laboratory safety.

- Hazard Statements:
 - H315: Causes skin irritation.[\[3\]](#)
 - H319: Causes serious eye irritation.[\[3\]](#)
 - H335: May cause respiratory irritation.[\[3\]](#)
- Precautionary Measures:

- Engineering Controls: Handle the solid compound exclusively within a certified chemical fume hood to avoid inhalation of dust particles.^[5]
- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, nitrile gloves, and chemical safety goggles.^[5]
- Handling: Avoid direct contact with skin and eyes. Do not breathe dust.^[3]^[5] After handling, wash hands and any exposed skin thoroughly.^[5]
- Storage: Store the solid compound in a tightly sealed container in a cool, dry, and well-ventilated area. Due to its hygroscopic nature, storage in a desiccator is recommended.^[3]^[4]

Protocol for Aqueous Stock Solution Preparation

This protocol details the procedure for preparing a 100 mM aqueous stock solution. The principles can be adapted for other concentrations and volumes.

Rationale for Protocol Design

The choice of a dihydrochloride salt form generally confers high aqueous solubility, making high-purity water the preferred solvent. The use of volumetric glassware and an analytical balance is mandated to ensure the concentration accuracy required for quantitative applications in synthesis and screening. As a salt of a weak base and strong acid (HCl), the resulting solution is expected to be acidic. The pH should be noted, as it may influence the stability of the compound in solution or the conditions of a subsequent reaction or assay.

Required Materials

- **(R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride** (MW: 187.11 g/mol)
- High-purity, deionized, or distilled water (e.g., ASTM Type I)
- Analytical balance (readable to 0.1 mg)
- 10 mL Class A volumetric flask with stopper
- Weighing paper or boat

- Spatula
- Magnetic stirrer and appropriately sized stir bar (optional)
- Pipettes for solvent addition
- Properly labeled storage vials (e.g., 1.5 mL polypropylene tubes)

Calculation of Required Mass

The fundamental equation for calculating the mass of solid required is:

$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$$

Example Calculation for 10 mL of a 100 mM Stock Solution:

- Molarity = 100 mM = 0.1 mol/L
- Molecular Weight = 187.11 g/mol
- Volume = 10 mL = 0.01 L

$$\text{Mass (g)} = 0.1 \text{ mol/L} \times 187.11 \text{ g/mol} \times 0.01 \text{ L} = 0.1871 \text{ g (or 187.1 mg)}$$

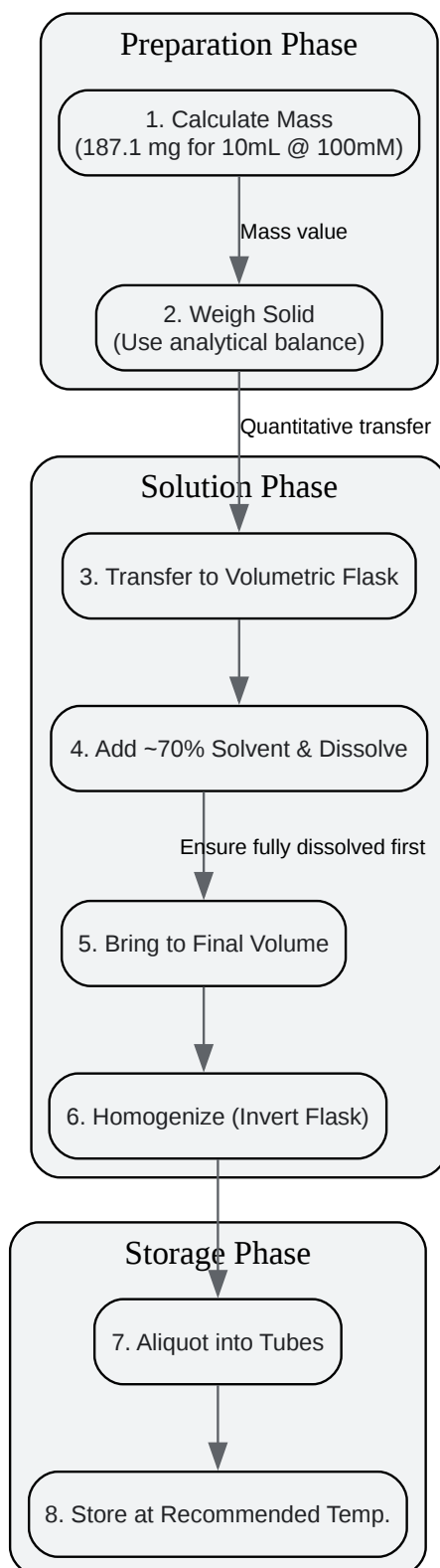
Step-by-Step Experimental Procedure

- Preparation: Before weighing, ensure the container of **(R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride** has equilibrated to ambient temperature to prevent moisture condensation on the hygroscopic solid.
- Weighing: In a chemical fume hood, accurately weigh 187.1 mg of the compound onto weighing paper using an analytical balance.
- Transfer: Carefully transfer the weighed solid into a clean, dry 10 mL Class A volumetric flask. To ensure a quantitative transfer, rinse the weighing paper with a small amount of high-purity water and add the rinse to the flask.
- Dissolution: Add approximately 7 mL (~70% of the final volume) of high-purity water to the volumetric flask. Stopper the flask and swirl gently, or add a small stir bar and place on a

magnetic stirrer at low speed, until the solid is completely dissolved. The solution should be clear and colorless.

- **Volume Adjustment:** Once the solid is fully dissolved, carefully add high-purity water dropwise until the bottom of the meniscus aligns perfectly with the calibration mark on the neck of the volumetric flask.
- **Homogenization:** Stopper the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- **Final Preparation:** The 100 mM stock solution is now ready. It is best practice to measure and record the final pH of the solution.
- **Storage:** Immediately aliquot the solution into clearly labeled, single-use volumes (e.g., 500 μ L) in appropriate storage tubes.

Solution Preparation Workflow



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Caption: Workflow for preparing **(R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride** solution.

Solution Stability and Storage Recommendations

Proper storage is crucial to maintain the integrity and concentration of the prepared stock solution.

- Short-Term Storage (≤ 1 week): Store aliquots at 2-8°C.
- Long-Term Storage (> 1 week): For maximum stability, store aliquots at -20°C or -80°C. This minimizes the potential for chemical degradation or microbial growth.
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as they can degrade the compound. The practice of creating single-use aliquots in section 3.5 is the most effective way to prevent this. Before use, thaw a frozen aliquot completely and vortex gently to ensure homogeneity.

While the dihydrochloride salt form is stable, empirical validation of stability under specific experimental conditions is recommended for long-term or sensitive studies.

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